

A Technical Guide to DL-Isoleucine-d10: Sourcing and Application for Researchers

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Compound of Interest

Compound Name: *DL-Isoleucine-d10*

Cat. No.: *B8084155*

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For researchers, scientists, and drug development professionals, the use of stable isotope-labeled compounds is integral to robust and accurate quantitative analysis. This guide provides an in-depth overview of **DL-Isoleucine-d10**, a deuterated internal standard, covering its suppliers, purchasing options, and a detailed experimental protocol for its application in mass spectrometry-based amino acid analysis.

Sourcing and Procurement of DL-Isoleucine-d10

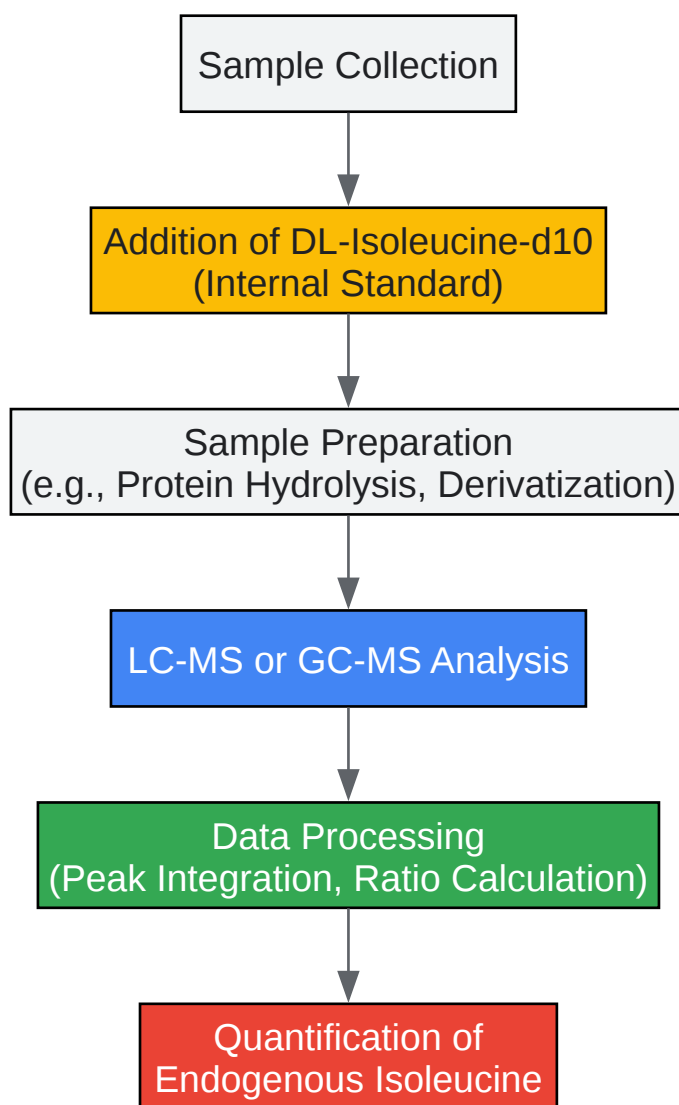
The selection of a reliable supplier for **DL-Isoleucine-d10** is crucial for ensuring the quality and accuracy of experimental results. Key considerations include chemical purity, isotopic enrichment, and the availability of comprehensive documentation such as a Certificate of Analysis (CoA). Below is a summary of major suppliers and their product specifications.

Supplier	Product Name	Catalog Number	Chemical Purity	Isotopic Enrichment/ Purity	Pack Size(s)
MedchemExpress	DL-Isoleucine-d10	HY-N0771S1	98.6%	99.0%	1 mg, 5 mg
Cambridge Isotope Laboratories, Inc.	L-Isoleucine (D10, 98%; 15N, 98%)	DNLM-7325	98%	D10, 98%; 15N, 98%	0.25 g
Cayman Chemical	Isoleucine-d10	34842	≥99% deuterated forms (d1-d10)	Not specified	1 mg, 5 mg, 10 mg
Simson Pharma	L-ISOLEUCINE D10	I370003	Custom Synthesis	Custom Synthesis	Custom

Core Applications of DL-Isoleucine-d10 in Research

DL-Isoleucine-d10 is primarily utilized as an internal standard in quantitative mass spectrometry (MS) techniques, such as Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS).^[1] Its stable isotope label allows it to be distinguished from the endogenous, unlabeled isoleucine in a sample, enabling precise and accurate quantification by correcting for variations in sample preparation and instrument response.

The workflow for using a stable isotope-labeled internal standard like **DL-Isoleucine-d10** in a typical quantitative analysis is depicted in the following diagram.



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A typical experimental workflow using **DL-Isoleucine-d10** as an internal standard.

Experimental Protocol: Quantification of Isoleucine in Biological Samples using LC-MS/MS and DL-Isoleucine-d10 Internal Standard

This protocol provides a general framework for the quantification of isoleucine in a biological matrix (e.g., plasma, cell lysate) using **DL-Isoleucine-d10** as an internal standard. Optimization of specific parameters may be required depending on the sample type and instrumentation.

Materials and Reagents

- **DL-Isoleucine-d10** (from a reputable supplier)
- Unlabeled L-Isoleucine (for calibration curve)
- Acetonitrile (ACN), LC-MS grade
- Formic acid (FA), LC-MS grade
- Water, LC-MS grade
- Protein precipitation solution (e.g., ice-cold ACN or methanol)
- Vials and caps for autosampler

Preparation of Stock Solutions and Standards

- **Internal Standard (IS) Stock Solution (1 mg/mL):** Accurately weigh a known amount of **DL-Isoleucine-d10** and dissolve it in a known volume of a suitable solvent (e.g., 50% ACN in water) to obtain a 1 mg/mL stock solution.
- **Working Internal Standard Solution (10 µg/mL):** Dilute the IS stock solution with the same solvent to a final concentration of 10 µg/mL.
- **Calibration Standard Stock Solution (1 mg/mL):** Prepare a 1 mg/mL stock solution of unlabeled L-Isoleucine in the same manner as the IS stock solution.
- **Calibration Curve Standards:** Perform serial dilutions of the calibration standard stock solution with a suitable matrix (e.g., charcoal-stripped plasma or a buffer mimicking the sample matrix) to prepare a series of calibration standards at different concentrations (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 µg/mL).

Sample Preparation

- **Thaw Samples:** Thaw the biological samples (e.g., plasma) on ice.
- **Spike with Internal Standard:** To a known volume of each sample, calibration standard, and quality control (QC) sample (e.g., 100 µL), add a fixed volume of the working internal

standard solution (e.g., 10 μ L of 10 μ g/mL **DL-Isoleucine-d10**).

- Protein Precipitation: Add a sufficient volume of ice-cold protein precipitation solution (e.g., 400 μ L of ACN) to each tube. Vortex thoroughly for 30 seconds.
- Centrifugation: Centrifuge the samples at a high speed (e.g., 14,000 x g) for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a new set of vials.
- Evaporation (Optional): If necessary, evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the dried residue in a suitable mobile phase (e.g., 100 μ L of 5% ACN in water with 0.1% FA) for LC-MS analysis.

LC-MS/MS Analysis

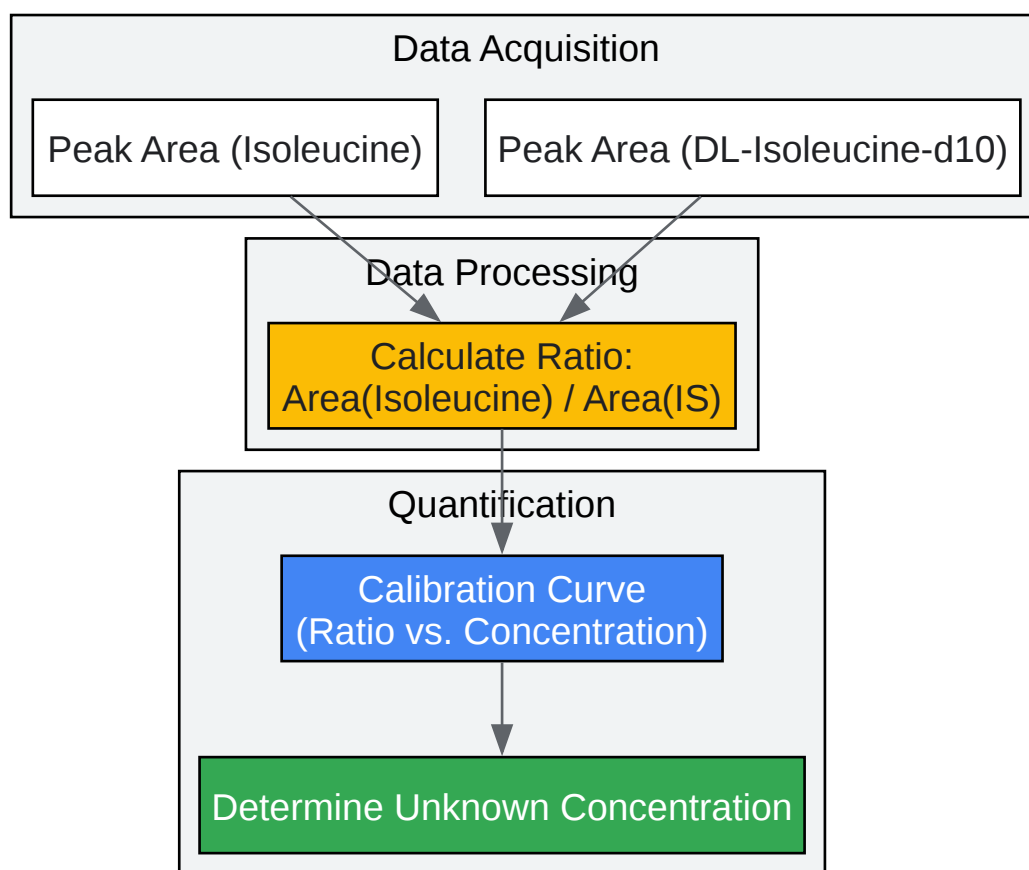
- Liquid Chromatography (LC) System: A standard HPLC or UHPLC system.
- Column: A suitable column for amino acid analysis, such as a C18 or HILIC column.
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: Develop a suitable gradient to achieve good separation of isoleucine from other matrix components.
- Mass Spectrometer: A tandem mass spectrometer (e.g., triple quadrupole) capable of Multiple Reaction Monitoring (MRM).
- Ionization Source: Electrospray ionization (ESI) in positive ion mode is typically used for amino acids.
- MRM Transitions:

- Isoleucine (unlabeled): Determine the precursor and product ion m/z values (e.g., precursor m/z 132.1, product ions to be optimized).
- **DL-Isoleucine-d10** (IS): Determine the precursor and product ion m/z values (e.g., precursor m/z 142.2, product ions to be optimized).

Data Analysis and Quantification

- Peak Integration: Integrate the peak areas for both the unlabeled isoleucine and the **DL-Isoleucine-d10** internal standard in all samples, calibration standards, and QCs.
- Ratio Calculation: Calculate the ratio of the peak area of the analyte (isoleucine) to the peak area of the internal standard (**DL-Isoleucine-d10**) for each injection.
- Calibration Curve: Generate a calibration curve by plotting the peak area ratio against the concentration of the unlabeled isoleucine in the calibration standards. A linear regression with a weighting factor (e.g., $1/x$ or $1/x^2$) is typically used.
- Concentration Determination: Determine the concentration of isoleucine in the unknown samples by interpolating their peak area ratios from the calibration curve.

The following diagram illustrates the logical relationship in the quantification process.



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The logical flow of data processing for quantification.

By adhering to this guide, researchers and professionals in drug development can confidently source high-quality **DL-Isoleucine-d10** and implement robust analytical methods for accurate and reliable quantification of isoleucine in their studies.

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References

- 1. medchemexpress.com [medchemexpress.com]

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